

Technical Guide: Molecular Weight and Structure of Labeled 5-Hydroxyomeprazole

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Compound of Interest

Compound Name: 5-Hydroxyomeprazole-13C,d2
(sodium)

Cat. No.: B12368087

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Executive Summary

5-Hydroxyomeprazole (5-OH-OMP) is the primary metabolite of the proton pump inhibitor omeprazole, formed exclusively by the cytochrome P450 isoform CYP2C19.[1][2] Consequently, the ratio of omeprazole to 5-hydroxyomeprazole in plasma is the gold-standard biomarker for CYP2C19 phenotyping (Poor vs. Extensive Metabolizers).

To quantify this metabolite accurately in biological matrices, Stable Isotope Labeled (SIL) internal standards are required.[3] The most distinct and chemically stable variant is 5-Hydroxyomeprazole-d3, typically labeled on the benzimidazole methoxy group to prevent metabolic loss of the label and minimize kinetic isotope effects.

Structural Characterization & Molecular Weight

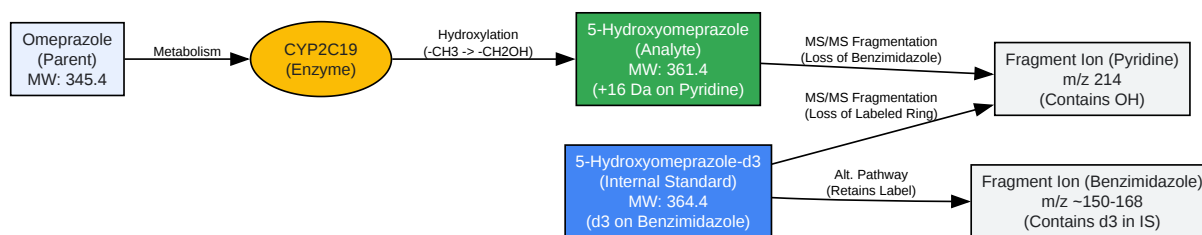
Chemical Identity

The hydroxylation of omeprazole occurs at the 5-methyl group of the pyridine ring. When selecting a labeled standard, it is critical to ensure the label is not on the labile position (the hydroxymethyl group) or a position subject to exchange.

Feature	Unlabeled 5-Hydroxyomeprazole	Labeled 5-Hydroxyomeprazole-d3
CAS Number	92340-57-3	2748479-83-4 (Neutral) / 1215629-45-0 (Salt base)
Molecular Formula	C ₁₇ H ₁₉ N ₃ O ₄ S	C ₁₇ H ₁₆ D ₃ N ₃ O ₄ S
Monoisotopic Mass	361.1096 Da	364.1285 Da
Average Mol. Weight	361.42 g/mol	364.44 g/mol
Label Position	N/A	Benzimidazole-5-methoxy-d3 (Typical)
Appearance	White to off-white solid	Off-white to pale yellow solid
Solubility	DMSO, Methanol, slightly in Water	DMSO, Methanol

Structural Diagram & Fragmentation Logic

The following diagram illustrates the structural relationship between the parent drug, the metabolite, and the labeled standard, highlighting the fragmentation points critical for Mass Spectrometry (MS) detection.



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Figure 1: Metabolic formation of 5-Hydroxyomeprazole and MS/MS fragmentation pathways relative to the d3-labeled internal standard.

Bioanalytical Application (LC-MS/MS)

Internal Standard Selection Strategy

For 5-hydroxyomeprazole, the position of the deuterium label dictates the MRM (Multiple Reaction Monitoring) transition strategy.

- Label on Benzimidazole Methoxy (Most Common):
 - Precursor Ion: m/z 365.1 ($[M+H]^+$)
 - Primary Fragment (Pyridine moiety): m/z 214.1
 - Observation: The label is located on the benzimidazole ring, which is lost as a neutral fragment during the primary collision-induced dissociation (CID).
 - Resulting Transition: $365.1 \rightarrow 214.1$.
 - Risk: This produces the same product ion as the unlabeled analyte ($362.1 \rightarrow 214.1$). Chromatographic separation and high mass resolution are essential to prevent crosstalk from source fragmentation.
- Label on Pyridine Methoxy (Alternative):
 - Precursor Ion: m/z 365.1
 - Primary Fragment: m/z 217.1 (Retains d_3).
 - Resulting Transition: $365.1 \rightarrow 217.1$.
 - Benefit: Higher specificity as both precursor and product ions differ from the analyte.

Recommendation: Verify the Certificate of Analysis (CoA) for your specific lot. If using the standard benzimidazole-labeled d_3 , monitor $365.1 \rightarrow 214.1$ but validate selectivity rigorously.

Mass Spectrometry Parameters

The following parameters are optimized for a Sciex Triple Quadrupole system but are adaptable to Agilent/Thermo platforms.

Parameter	5-Hydroxyomeprazole (Analyte)	5-Hydroxyomeprazole-d3 (IS)
Ionization Mode	ESI Positive (+)	ESI Positive (+)
Precursor Ion (Q1)	362.1 m/z	365.1 m/z
Product Ion (Q3)	214.1 m/z (Quantifier)	214.1 m/z (Quantifier)*
Declustering Potential	60 V	60 V
Collision Energy (CE)	15-20 eV	15-20 eV
Retention Time	~2.5 min	~2.5 min

*Note: Assumes d3 label on benzimidazole ring.[\[6\]](#)[\[10\]](#) If label is on pyridine, Q3 will be 217.1.

Experimental Protocol: Preparation & Stability

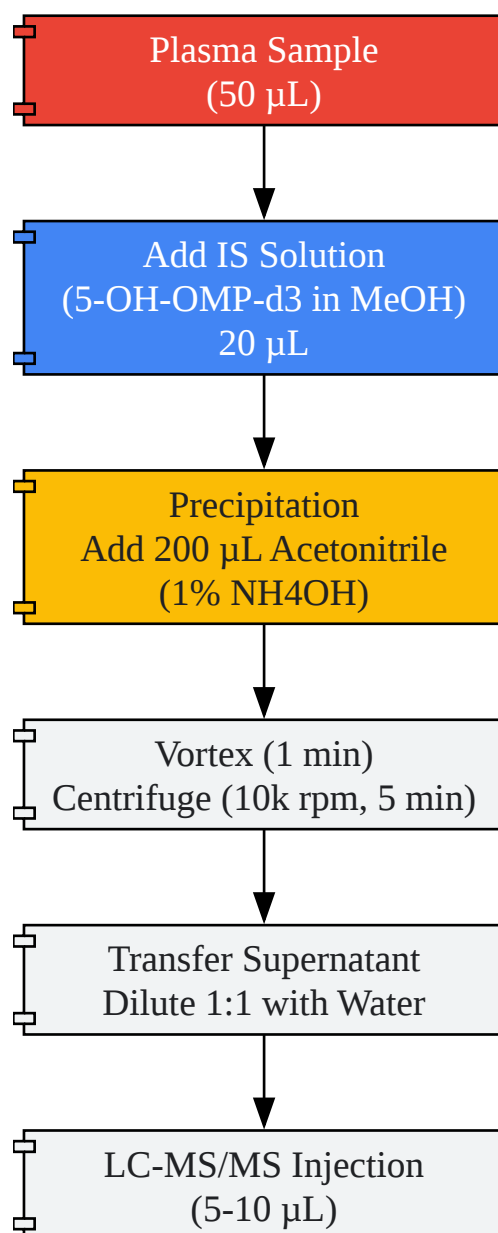
Stock Solution Preparation

Objective: Create a stable 1.0 mg/mL stock solution. 5-Hydroxyomeprazole is acid-labile and light-sensitive.

- Weighing: Weigh 1.0 mg of 5-Hydroxyomeprazole-d3 (correcting for salt/purity factor).
- Solvent: Dissolve in 100% Methanol or DMSO.
 - Caution: Do not use acidic diluents (e.g., 0.1% Formic Acid) for the stock, as this degrades the sulfoxide bond.
- Alkaline Stabilization: Add 1% v/v Ammonium Hydroxide (NH₄OH) or use a 50:50 Methanol:10mM Ammonium Bicarbonate (pH 8.0) mixture for working dilutions to ensure stability.

Extraction Workflow (Protein Precipitation)

This protocol minimizes matrix effects while maintaining high recovery.



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Figure 2: Optimized sample preparation workflow for plasma analysis.

Stability Criteria

- Benchtop: Stable for <4 hours in acidic mobile phase; >24 hours in alkaline buffer (pH 8.5).
- Long-term: -80°C in methanol stock (stable for >1 year).

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